

Chemical and Bioactivity Profile of ON 146040

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Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

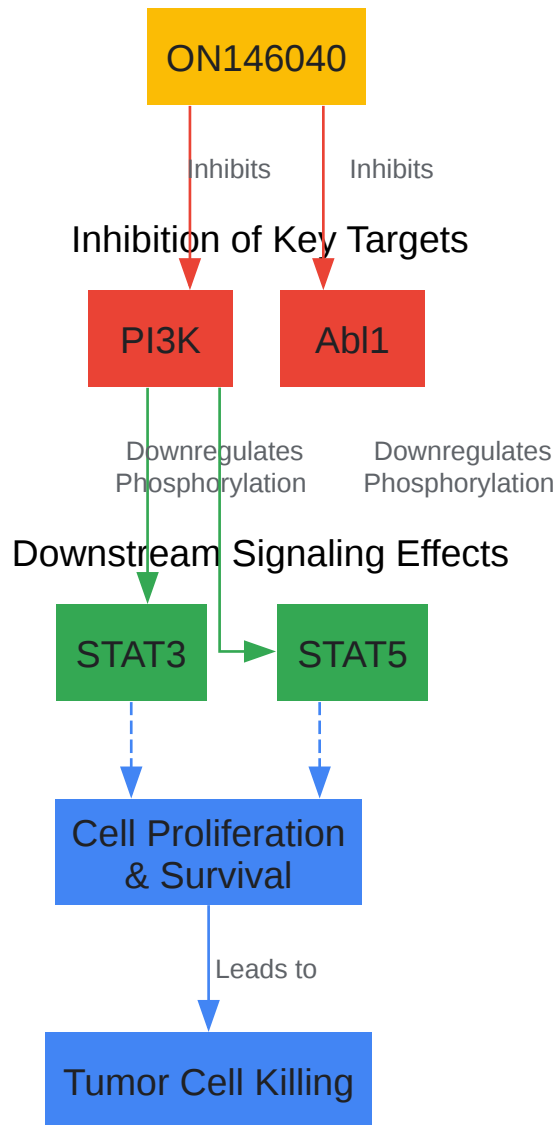
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The table below summarizes the available information on **ON 146040**:

Property	Description
Catalog Number	T12310 [1]
CAS Number	1404231-34-0 [1]
Alias	ZINC211117138 [1]
Molecular Weight	489.55 [1]
Molecular Formula	C ₂₄ H ₂₃ N ₇ O ₃ S [1]
Bioactivity Description	Effective inhibitor of PI3K isoforms; highly potent in killing hematologic tumor cells [1].
Key Targets (IC ₅₀)	PI3K α : 14 nM; PI3K δ : 20 nM; PI3K γ : 1 μ M; PI3K β : 3 μ M; Abl-1: 150 nM [1]
Observed Mechanism in Hematologic Tumors	Downregulates phosphorylation of STAT3 and STAT5 in leukemia and myeloma cells [1].

Proposed Mechanism of Action in Hematologic Tumors

The following diagram illustrates the proposed signaling pathway through which **ON 146040** exerts its effects on hematologic tumor cells, based on the available data.



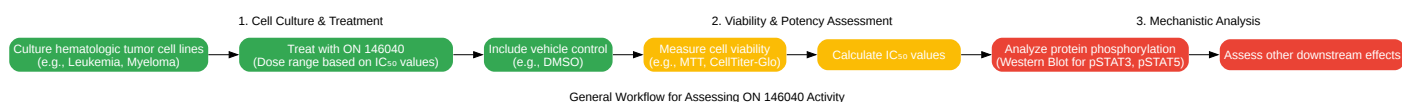
ON 146040 Proposed Mechanism in Hematologic Tumors

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Experimental Protocol Outline

The search results do not contain a full, citable methodology. However, based on the bioactivity description [1], the general workflow for testing **ON 146040** in hematologic tumor cells would involve the steps in the

diagram below.



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Information Gaps and Limitations

The search results are insufficient to create the detailed Application Notes and Protocols you requested. Key information that is currently missing includes:

- **Detailed Experimental Protocols:** Specific methods for cell culture, treatment conditions (duration, dosing regimen beyond IC_{50}), and the exact assays used to measure cell killing and STAT phosphorylation are not provided [1].
- **Complete Data:** The search results lack quantitative data on the effects in hematologic tumor cells (e.g., exact IC_{50} values for cell killing, statistical significance of STAT dephosphorylation) [1].
- **Broader Context:** The role of PI3K and STAT signaling in the immunosuppressive tumor microenvironment is discussed in the literature [2], but no specific connection to **ON 146040** is made in the available search results.

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References

1. ON | Bcr-Abl | PI3K | TargetMol [targetmol.com]

2. -intrinsic Tumor : key roles in the regulation of the... signaling pathways

[jhoonline.biomedcentral.com]

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